

Tautomerism in Substituted 2H-1,4-Oxazine Systems: A Technical Guide

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Compound of Interest

Compound Name: 2H-1,4-Oxazine

CAS No.: 23146-99-8

Cat. No.: B15930966

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of tautomerism in substituted **2H-1,4-oxazine** systems. While direct quantitative studies on the tautomeric equilibria of **2H-1,4-oxazines** are not extensively documented in current literature, this guide extrapolates potential tautomeric behaviors based on foundational principles of organic chemistry and documented phenomena in analogous heterocyclic systems. It serves as a foundational resource for researchers initiating studies in this area, offering insights into synthetic methodologies, potential tautomeric forms, and the analytical techniques required for their characterization.

Introduction to 1,4-Oxazine Tautomerism

The 1,4-oxazine scaffold is a key structural motif in numerous biologically active compounds. The potential for tautomerism in substituted **2H-1,4-oxazine** systems introduces a layer of complexity that is critical for understanding their reactivity, stability, and biological interactions. Tautomers are constitutional isomers that readily interconvert, and this dynamic equilibrium can be influenced by factors such as substitution patterns, solvent polarity, and temperature. For

drug development professionals, a thorough understanding of the predominant tautomeric forms is essential, as different tautomers can exhibit distinct pharmacological profiles.

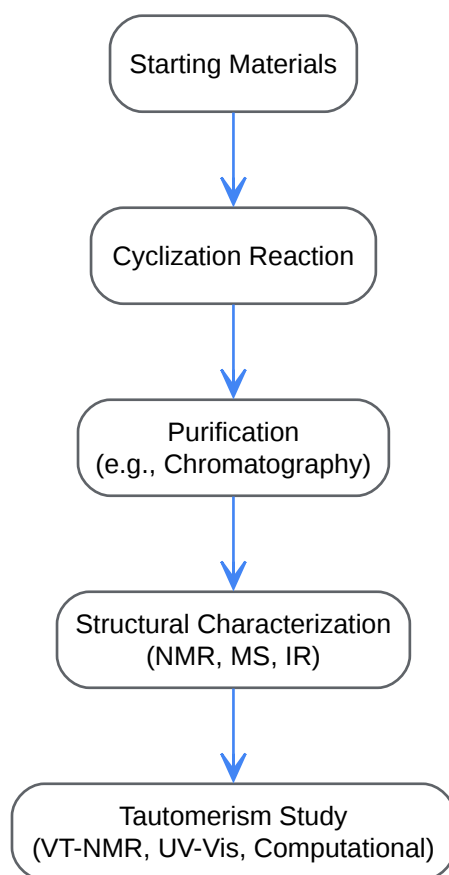
While the parent 1,4-oxazine has been shown to exist entirely as the 4H-isomer in solution, substitution on the ring can shift this equilibrium and introduce other forms of tautomerism, such as keto-enol and ring-chain tautomerism.^[1]

Potential Tautomeric Equilibria in Substituted 2H-1,4-Oxazines

Based on the principles of tautomerism observed in related heterocyclic systems, several potential equilibria can be postulated for substituted **2H-1,4-oxazines**.

Imine-Enamine Tautomerism

The fundamental tautomeric relationship for the unsubstituted 1,4-oxazine core is the imine-enamine equilibrium between the 2H- and 4H-isomers. The 4H-tautomer is generally considered to be more stable.



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References

- 1. 1,4-Oxazine - Chemical Communications (RSC Publishing) [pubs.rsc.org]
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